

Application Notes and Protocols for BMS-191011 in In Vitro Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BMS-191011 is a potent small molecule opener of the large-conductance Ca²⁺-activated potassium (BKCa) channels, also known as KCa1.1 or Maxi-K channels.[1][2] Activation of these channels plays a crucial role in regulating neuronal excitability, vascular tone, and smooth muscle function. Consequently, **BMS-191011** is a valuable tool for investigating the physiological and pathophysiological roles of BKCa channels and holds potential as a neuroprotective agent.[1] These application notes provide detailed protocols for the dissolution and use of **BMS-191011** in various in vitro experimental settings.

Physicochemical Properties and Solubility

BMS-191011 is a crystalline solid with poor aqueous solubility, necessitating the use of organic solvents for the preparation of stock solutions.[3][4]

Table 1: Solubility of BMS-191011 in Common Solvents



Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	100 - 337.19	10 - 125	Sonication or ultrasound may be required to achieve higher concentrations. [1][2][4][5] It is recommended to use newly opened, anhydrous DMSO as hygroscopicity can affect solubility.[2]
Ethanol	15	3	
DMF	~27	10	_
DMSO:PBS (pH 7.2) (1:1)	~0.81	0.3	

Molecular Weight of **BMS-191011**: 370.71 g/mol [1]

Experimental Protocols

Protocol 1: Preparation of a 100 mM BMS-191011 Stock Solution in DMSO

Materials:

- BMS-191011 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer



Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of BMS-191011 powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 37.07 mg of BMS-191011.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **BMS-191011** powder in a sterile microcentrifuge tube.
- Mixing: Vortex the solution vigorously until the powder is completely dissolved. If necessary, sonicate the solution for short intervals to aid dissolution.[2][5]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[2] Store the aliquots at -20°C for up to one month or at -80°C for up to two years.[2] [6]
- Usage: Before use, thaw the aliquot at room temperature and ensure that no precipitate has formed.[6]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Materials:

- **BMS-191011** stock solution (e.g., 100 mM in DMSO)
- Appropriate cell culture medium or experimental buffer

Procedure:

- Serial Dilution: Perform serial dilutions of the high-concentration stock solution in your desired cell culture medium or buffer to achieve the final working concentration.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the working solution is kept to a minimum (typically ≤ 0.1%) to avoid solvent-induced cellular toxicity.



- Example Dilution: To prepare a 100 μM working solution from a 100 mM stock, perform a 1:1000 dilution (e.g., add 1 μL of the 100 mM stock to 999 μL of medium).
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment.
 [6]

Signaling Pathway of BMS-191011

BMS-191011 directly activates the BKCa channel, leading to an increase in potassium efflux. This hyperpolarizes the cell membrane, making it less excitable.



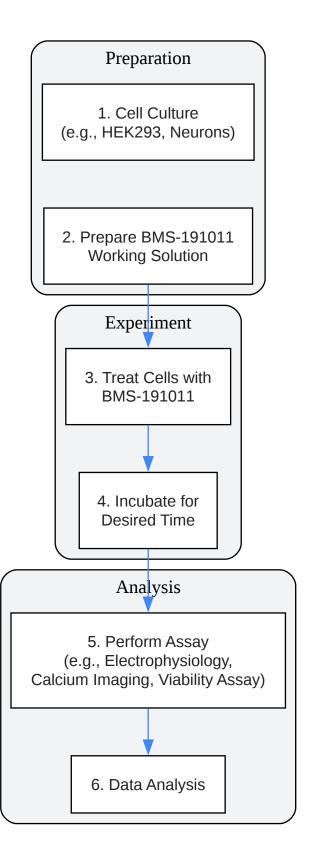
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BMS-191011 signaling pathway.

Experimental Workflow

A typical workflow for an in vitro experiment using **BMS-191011** involves cell culture, treatment with the compound, and subsequent analysis of the cellular response.





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General experimental workflow.



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In Vitro Applications and Working Concentrations

BMS-191011 has been utilized in various in vitro models to study the function of BKCa channels.

Table 2: Examples of BMS-191011 Usage in In Vitro

Assavs

Cell Line/Tissue	Assay Type	Working Concentration	Observed Effect
HEK293 cells	In Vitro Study	Not specified	Used to study BK channels expressed in the brain.[1]
Xenopus laevis oocytes expressing human KCa1.1	Electrophysiology	1 μΜ	Increased maximum potassium current to 126% of control.[4]
IGR39 and Panc-1 cells	Electrophysiology	20 - 40 μΜ	Activated BK channels in IGR39 cells and led to potentiation in Panc-1 cells.[2][7]
Fmr1-/y dendrites	Calcium Imaging	20 μΜ	Reduced calcium transients.[8]

Cautions and Considerations

- Solvent Effects: Always include a vehicle control (e.g., medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.
- Compound Stability: Prepare fresh working solutions for each experiment and avoid repeated freeze-thaw cycles of the stock solution.[2][6]
- Cell Line Specificity: The potency and effects of **BMS-191011** may vary between different cell types.[7] It is advisable to perform dose-response experiments to determine the optimal concentration for your specific model.



Off-Target Effects: While BMS-191011 is a potent BKCa channel opener, the possibility of
off-target effects should be considered, especially at higher concentrations. In some cell
lines, it has been observed to activate other ion channels.[7]

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